

Dimethyl 4-Hydroxyisophthalate: A Versatile Building Block in Polymer Synthesis

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Compound of Interest		
Compound Name:	Dimethyl 4-hydroxyisophthalate	
Cat. No.:	B1293594	Get Quote

Application Note

Introduction

Dimethyl 4-hydroxyisophthalate is an aromatic compound with the chemical formula C10H10O5.[1] It is a derivative of isophthalic acid, featuring two methyl ester groups and a hydroxyl group attached to the benzene ring. While primarily utilized as a monomer and a key intermediate in the synthesis of various polymers and organic molecules, its potential as a cross-linking agent is a topic of scientific interest. This document provides an overview of its known applications and explores its theoretical potential as a cross-linking agent.

Physicochemical Properties

A summary of the key physicochemical properties of **dimethyl 4-hydroxyisophthalate** is presented in the table below.



Property	Value	Reference
CAS Number	5985-24-0	[1]
Molecular Formula	C10H10O5	[1]
Molecular Weight	210.18 g/mol	[1]
Appearance	White to Almost white powder to crystal	TCI
Melting Point	95.0 to 99.0 °C	TCI
Solubility	Insoluble in water. Soluble in DMSO and Ethanol.	[2]

Current Applications as a Synthetic Intermediate

Dimethyl 4-hydroxyisophthalate is a valuable precursor in the synthesis of more complex molecules.[2] Its trifunctional nature, possessing a hydroxyl group and two ester functionalities, allows for a variety of chemical transformations. It is a recognized building block in organic synthesis and is also identified as a methyl salicylate analogue.[3]

Theoretical Application as a Cross-linking Agent

While not a conventional application, the structure of **dimethyl 4-hydroxyisophthalate** suggests a potential, albeit theoretical, role as a cross-linking agent. The presence of the phenolic hydroxyl group and the two methyl ester groups allows for several potential cross-linking chemistries.

Potential Cross-linking Mechanism

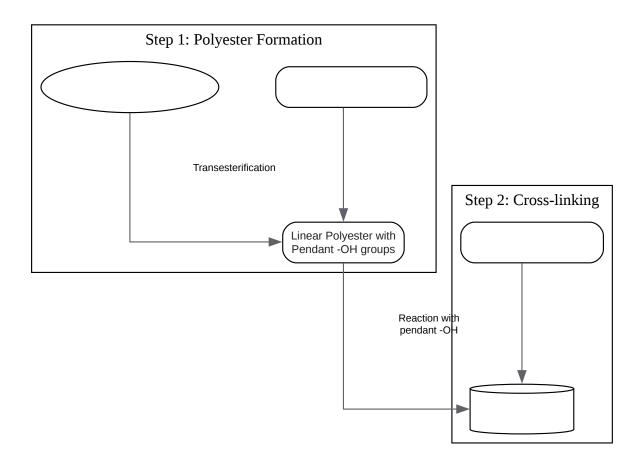
One hypothetical pathway for cross-linking could involve a two-step process:

Polymerization: The ester groups of dimethyl 4-hydroxyisophthalate can undergo
transesterification reactions with diols to form polyester chains. The hydroxyl group on the
aromatic ring would remain as a pendant functional group on the polymer backbone.



 Cross-linking: The pendant hydroxyl groups can then be utilized for a subsequent crosslinking reaction. This could be achieved through various chemistries, such as reaction with diisocyanates to form urethane linkages, or with diepoxides to form ether linkages, effectively creating a three-dimensional polymer network.

Below is a diagram illustrating this hypothetical two-step process for forming a cross-linked polymer network using **dimethyl 4-hydroxyisophthalate** as a key monomer.



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Caption: Hypothetical two-step cross-linking workflow.

Experimental Protocols



As the use of **dimethyl 4-hydroxyisophthalate** as a primary cross-linking agent is not established in the scientific literature, detailed and validated experimental protocols are not available. The development of such protocols would require significant research to determine optimal reaction conditions, including catalyst selection, temperature, reaction time, and the choice of co-reactants and cross-linkers.

Conclusion

Dimethyl 4-hydroxyisophthalate is a well-characterized chemical compound primarily used as a monomer or building block in the synthesis of polymers and other organic molecules. While its chemical structure suggests a theoretical potential for use in creating cross-linked polymer networks, there is currently no direct evidence or established application for its use as a cross-linking agent. Further research would be necessary to explore and validate this potential application. Professionals in drug development and research should consider this compound for its established role as a versatile synthetic intermediate.

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